

Synthesis and Characterization of 1-Cyclohexyl-3-nitro-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name: 1-Cyclohexyl-3-nitro-1H-pyrazole

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Executive Summary

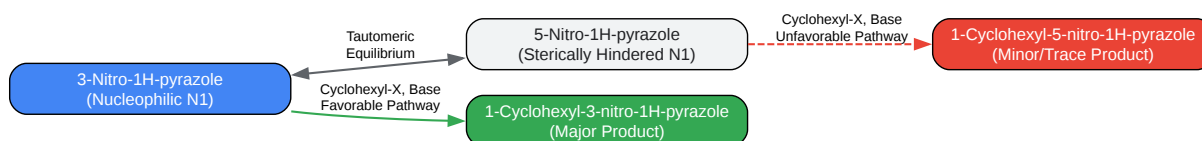
The N-alkylation of nitropyrazoles is a foundational transformation in the development of advanced pharmacophores and high-energy-density materials. Specifically, **1-cyclohexyl-3-nitro-1H-pyrazole** serves as a critical lipophilic building block in the synthesis of kinase inhibitors (such as JNK3 and PKMYT1 inhibitors)[1],[2]. This whitepaper provides a comprehensive, causality-driven guide to the regioselective synthesis and analytical characterization of **1-cyclohexyl-3-nitro-1H-pyrazole**, designed for process chemists and drug development professionals.

Mechanistic Rationale & Regioselectivity

A persistent challenge in pyrazole chemistry is the tautomeric nature of the starting material. 3-Nitro-1H-pyrazole exists in equilibrium with its tautomer, 5-nitro-1H-pyrazole. When subjected to alkylation, the reaction can theoretically yield a mixture of 1-alkyl-3-nitro and 1-alkyl-5-nitro isomers.

However, the regioselectivity is heavily dictated by the electronic and steric environment of the pyrazole ring[3]. The strongly electron-withdrawing nitro (

) group at the C3 position reduces the electron density of the adjacent N2 nitrogen. Furthermore, the steric bulk of the nitro group physically hinders the approach of bulky electrophiles (like a cyclohexyl group) at the adjacent nitrogen. Consequently, alkylation predominantly occurs at the unhindered, more nucleophilic N1 position, yielding **1-cyclohexyl-3-nitro-1H-pyrazole** as the overwhelming major product[3],[1].



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Regioselectivity logic in the N-alkylation of 3-nitro-1H-pyrazole tautomers.

Experimental Protocols

To ensure robust reproducibility, two orthogonal synthetic methodologies are detailed below. The choice of method depends on precursor availability (cyclohexyl bromide vs. cyclohexanol) and scale-up safety requirements.

Method A: Base-Promoted Direct N-Alkylation (Pathway)

Causality & Design: Direct alkylation with a secondary alkyl halide (cyclohexyl bromide) is sterically demanding and prone to competitive elimination (

) side reactions. To overcome this, a soft, polar aprotic solvent (DMF) is paired with cesium carbonate (

). The large ionic radius of the cesium cation weakly coordinates with the pyrazolate anion, leaving it highly "naked" and nucleophilic (the Cesium Effect). This maximizes the

reaction rate while minimizing elimination[1].

Step-by-Step Methodology:

- Deprotonation: Dissolve 3-nitro-1H-pyrazole (1.0 equiv, 10 mmol) in anhydrous DMF (50 mL, 0.2 M). Add (1.5 equiv, 15 mmol) and stir at 25 °C for 30 minutes to ensure complete formation of the pyrazolate anion.
- Alkylation: Add cyclohexyl bromide (1.2 equiv, 12 mmol) dropwise over 10 minutes.
- Thermal Activation: Heat the reaction mixture to 80 °C under a nitrogen atmosphere for 12 hours. Secondary halides require thermal energy to overcome the activation barrier.
- Quench & Extraction: Cool to room temperature, quench with distilled water (100 mL), and extract with Ethyl Acetate (mL).
- Washing: Wash the combined organic layers with 5% aqueous LiCl (mL) to remove residual DMF, followed by brine. Dry over anhydrous .
- Purification: Concentrate in vacuo and purify via silica gel flash chromatography (Gradient: 5% to 15% EtOAc in Hexanes) to yield the pure product[4].

Method B: Mitsunobu N-Alkylation

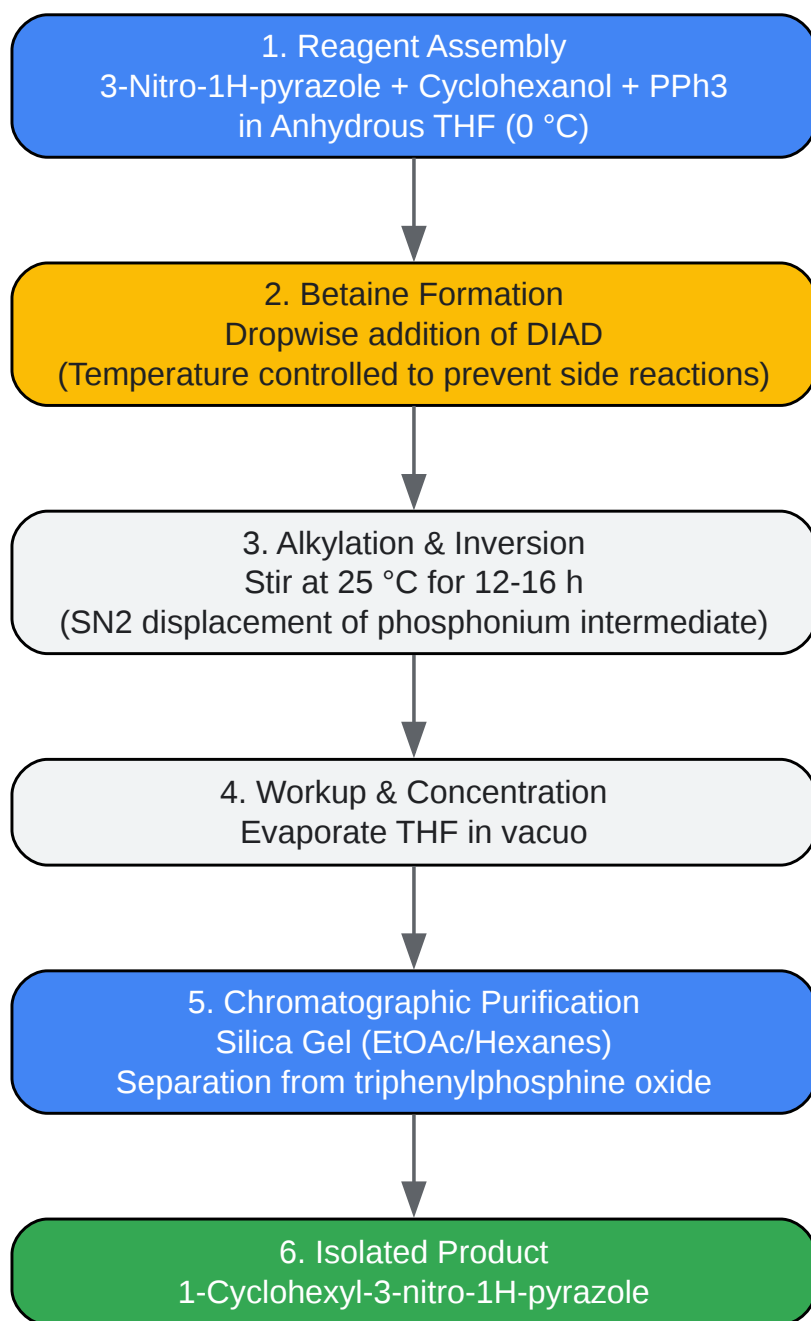
Causality & Design: The Mitsunobu reaction offers a milder alternative, utilizing cyclohexanol instead of a halogenated precursor. The reaction is driven by the formation of a highly reactive phosphonium intermediate. Diisopropyl azodicarboxylate (DIAD) is selected over DEAD due to its superior safety profile and reduced shock sensitivity. The reaction proceeds via

displacement, which is highly regioselective for the N1 position due to the steric bulk of the triphenylphosphine oxide leaving group, effectively blocking attack at the hindered N2 position[2].

Step-by-Step Methodology:

- Reagent Assembly: In an oven-dried flask under

, dissolve 3-nitro-1H-pyrazole (1.0 equiv), cyclohexanol (1.0 equiv), and triphenylphosphine (
, 1.2 equiv) in anhydrous THF (0.2 M)[2].
- Betaine Formation: Cool the mixture to 0 °C in an ice bath. Add DIAD (1.2 equiv) dropwise over 30 minutes. Note: Strict temperature control is required here to prevent premature decomposition of the betaine intermediate.
- Coupling: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 16 hours.
- Workup: Concentrate the crude mixture directly in vacuo.
- Purification: Purify via column chromatography. The non-polar **1-cyclohexyl-3-nitro-1H-pyrazole** elutes early, effectively separating it from the highly polar triphenylphosphine oxide by-product.



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Step-by-step workflow of the Mitsunobu N-alkylation protocol.

Characterization & Analytical Data

Validating the regiochemical outcome of the synthesis is paramount. The

NMR spectrum shows characteristic meta-coupling for the pyrazole protons, while the

NMR is highly diagnostic for distinguishing the 3-nitro isomer from the 5-nitro isomer.

Specifically, the C4 carbon of a 3-nitropyrazole ring consistently resonates near 103–105 ppm, which is a definitive marker of successful N1 regioselectivity[5].

Analytical Method	Expected Signals / Values	Diagnostic Significance
NMR (300 MHz,)	7.47 (d, J = 2.5 Hz, 1H), 6.88 (d, J = 2.5 Hz, 1H), 4.26 - 4.11 (m, 1H), 2.18 (m, 2H), 1.93 (m, 2H), 1.75 (m, 1H), 1.60-1.20 (m, 5H)[4].	Pyrazole protons show characteristic meta-coupling; the methine proton (~4.20) shifts downfield due to direct N1 attachment.
NMR (75 MHz,)	~155.8 (C3), 130.5 (C5), 103.7 (C4), 62.1 (CH), 33.2, 25.4, 25.1 () [5].	The C4 peak at ~104 ppm strongly confirms the 3-nitro isomer over the 5-nitro isomer[5].
HRMS (ESI+)	m/z calcd for [M+H] : 196.1086, found: 196.1085	Confirms exact molecular weight and elemental composition.
FT-IR (ATR)	3140, 2935, 2860, 1530, 1340 cm	1530/1340 cm indicate asymmetric/symmetric stretches; 2935 cm confirms aliphatic C-H stretching.

Conclusion

The synthesis of **1-cyclohexyl-3-nitro-1H-pyrazole** can be achieved with high regioselectivity via either direct base-promoted alkylation or Mitsunobu coupling. By leveraging the inherent steric and electronic biases of the 3-nitro-1H-pyrazole tautomeric system, process chemists can reliably access the N1-alkylated pharmacophore. Rigorous characterization, particularly via

NMR, ensures the structural integrity of the final isolated compound, paving the way for downstream reduction and functionalization in drug discovery pipelines.

References

- Title: SULFONYLUREAS AND RELATED COMPOUNDS AND USE OF SAME - European Patent Office - EP 3259253 B1 | Source: epo.org | URL:[[Link](#)]
- Title: Design and Synthesis of Highly Potent and Isoform Selective JNK3 Inhibitors: SAR Studies on Aminopyrazole Derivatives | Source: ACS Publications | URL:[[Link](#)]
- Title: WO2024184550A1 - Biarylamine derivatives and their use as pkmyt1 inhibitors | Source: Google Patents | URL
- Title: Coupling of C-nitro-NH-azoles with arylboronic acids. A route to N-aryl-C-nitroazoles | Source: PMC | URL:[[Link](#)]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. WO2024184550A1 - Biarylamine derivatives and their use as pkmyt1 inhibitors - Google Patents [patents.google.com]
- 3. 1-Heptyl-3-nitro-1H-pyrazole|High-Quality Research Chemical [[benchchem.com](https://www.benchchem.com)]
- 4. data.epo.org [data.epo.org]
- 5. Coupling of C-nitro-NH-azoles with arylboronic acids. A route to N-aryl-C-nitroazoles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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